

An In-depth Technical Guide to 2-Bromopropanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromopropanal

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the fundamental physicochemical properties of **2-Bromopropanal**, a halogenated aldehyde of interest in various chemical syntheses.

Core Molecular Information

2-Bromopropanal is an organic compound characterized by a three-carbon propanal backbone with a bromine atom substituted at the alpha position (carbon-2). Its chemical structure and properties make it a versatile reagent in organic chemistry.

Molecular Formula: C_3H_5BrO [\[1\]](#)[\[2\]](#)

Molecular Weight: 136.98 g/mol [\[3\]](#)[\[4\]](#)

Physicochemical Data Summary

The key quantitative data for **2-Bromopropanal** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₃ H ₅ BrO	[1][2][5][6]
Molecular Weight	136.98 g/mol	[3][4]
CAS Number	19967-57-8	[1][2][5]
Density	1.54 g/cm ³	[1]
Boiling Point	108.2 °C at 760 mmHg	[1]
Melting Point	48-55 °C	[1][5][7][8]
Flash Point	61.3 °C	[1]
Refractive Index	1.4813	[1]
Exact Mass	135.95238 Da	[1][3]

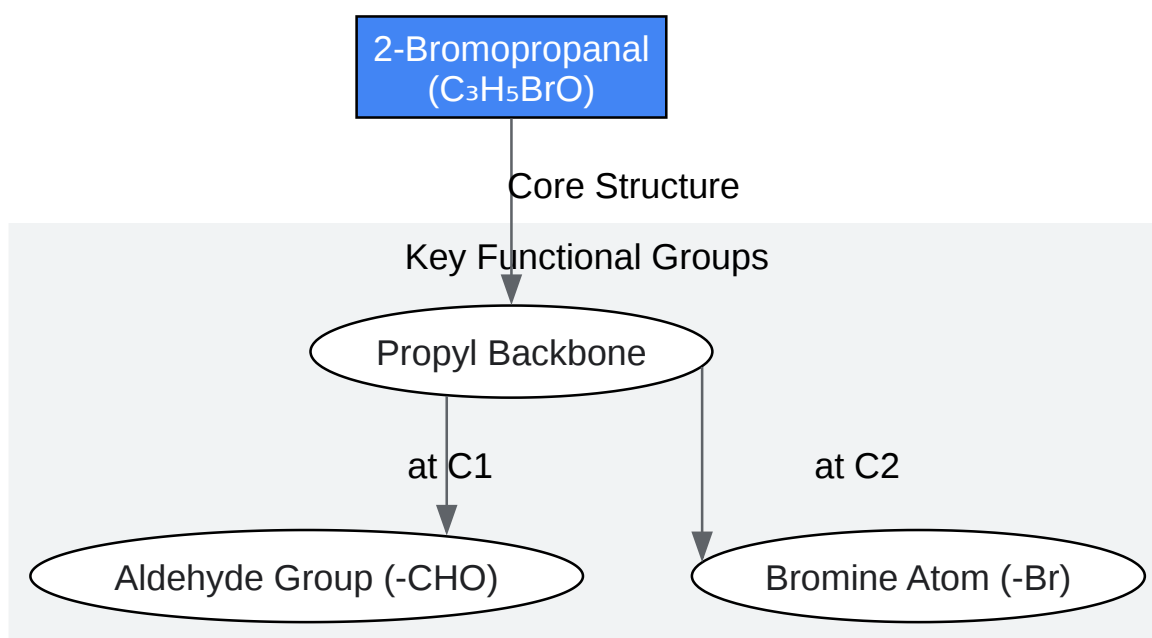
Experimental Protocols & Signaling Pathways

As a relatively simple alkylating agent, **2-Bromopropanal** is primarily utilized as a reactant or intermediate in chemical syntheses. Detailed experimental protocols are typically specific to the reaction in which it is being used, for example, in the synthesis of various heterocyclic compounds or as a precursor for other functionalized molecules.

Due to its nature as a reactive small molecule, **2-Bromopropanal** is not generally associated with specific biological signaling pathways in the manner of a drug or signaling molecule. Its biological activity would likely be characterized by non-specific covalent modification of proteins and other biomolecules, leading to cellular toxicity. Therefore, detailed signaling pathway diagrams are not applicable to this compound.

Molecular Structure and Connectivity

The logical relationship between the constituent atoms of **2-Bromopropanal** can be visualized to understand its basic structure and reactivity. The aldehyde group confers electrophilic properties to the carbonyl carbon, while the bromine atom at the alpha position can act as a leaving group in nucleophilic substitution reactions.



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Caption: Logical connectivity of functional groups in **2-Bromopropanal**.

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